

Ohchinin Acetate: Application Notes and Protocols for Gene Expression Analysis

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Compound of Interest

Compound Name: *Ohchinin Acetate*

Cat. No.: *B1155075*

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Introduction

Ohchinin Acetate is a naturally occurring limonoid compound found in *Azadirachta indica*, commonly known as the Neem tree.[1][2] Limonoids are a class of highly oxygenated triterpenoids that have garnered significant interest for their diverse biological activities. While research on **Ohchinin Acetate** is limited, other limonoids isolated from Neem, such as nimbolide, azadirachtin, and gedunin, have been shown to possess potent anticancer properties.[3] Studies on fractions rich in these compounds suggest that their mechanism of action may involve the induction of Endoplasmic Reticulum (ER) stress and apoptosis in cancer cells, pointing to a significant impact on gene expression.[3]

These application notes provide a framework for investigating the potential effects of **Ohchinin Acetate** on gene expression, drawing parallels from the known activities of related Neem limonoids. The provided protocols are intended as a starting point for researchers to design and execute experiments to elucidate the bioactivity of **Ohchinin Acetate**.

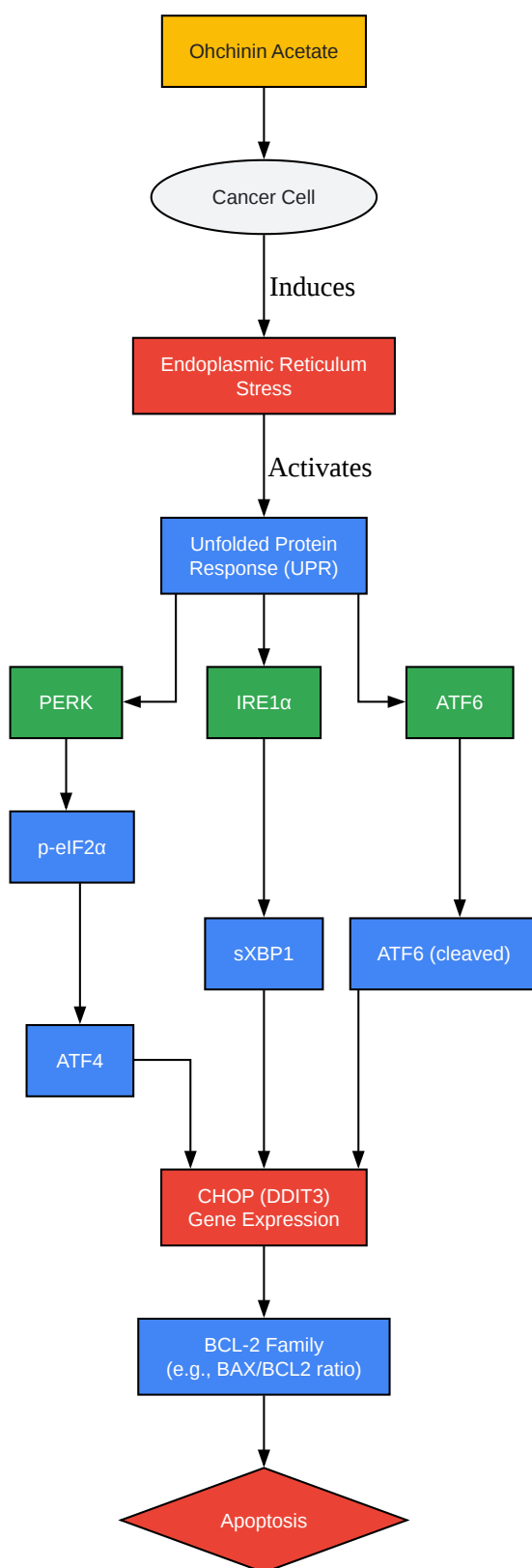
Data Presentation

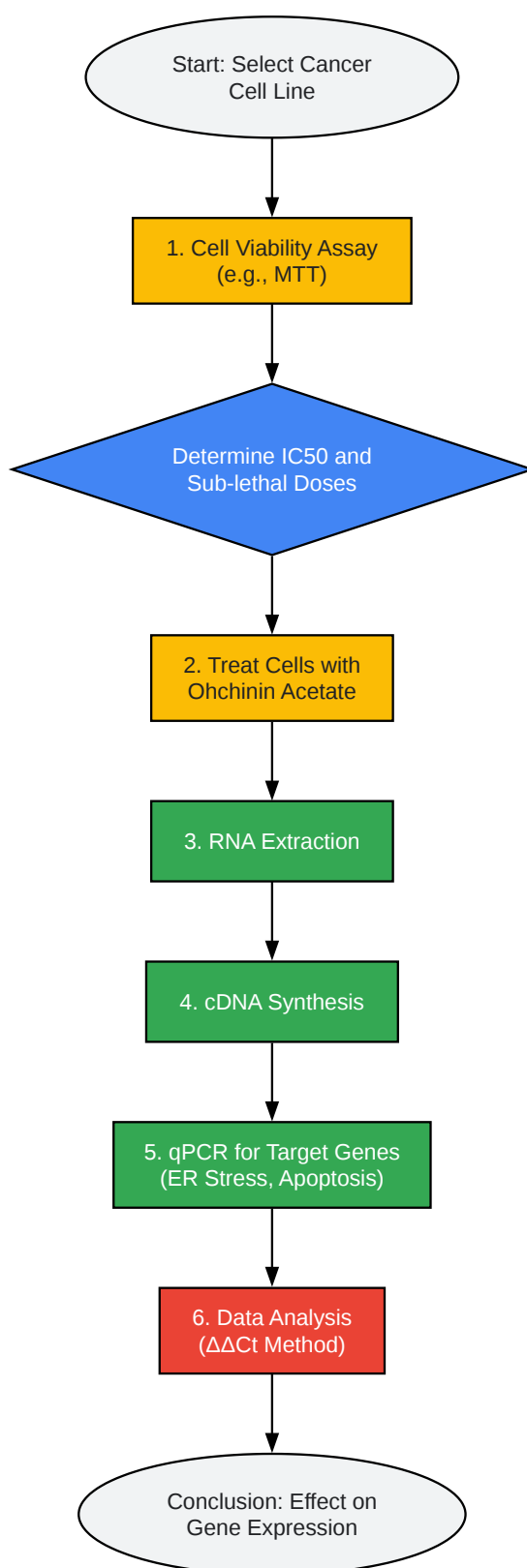
Due to the nascent stage of research on **Ohchinin Acetate**, quantitative data regarding its effects on gene expression and cellular signaling is not currently available in published literature. The following table summarizes the status of available data.

Data Point	Ohchinin Acetate	Reference Limonoids (e.g., Nimbolide)
IC50 (Cancer Cell Lines)	Data Not Available	Varies by cell line (e.g., ~1-10 μ M)
Fold Change in Apoptosis-related Gene Expression (e.g., BAX, BCL2)	Data Not Available	Reported in various studies
Fold Change in ER Stress Marker Gene Expression (e.g., CHOP, GRP78)	Data Not Available	Reported in various studies
Affected Signaling Pathways	Undetermined	ER Stress, Apoptosis, NF- κ B

Proposed Signaling Pathway for Investigation

Based on the activities of other limonoids from *Azadirachta indica*, a plausible hypothesis is that **Ohchinin Acetate** may induce cell stress pathways leading to apoptosis in cancer cells. The following diagram illustrates a hypothetical signaling cascade that could be investigated.





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References

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- 2. Ohchinin acetate | 67023-81-8 [amp.chemicalbook.com]
- 3. Limonoid-rich fraction from Azadirachta indica A. Juss. (neem) stem bark triggers ROS-independent ER stress and induces apoptosis in 2D cultured cervical cancer cells and 3D cervical tumor spheroids - PMC [pmc.ncbi.nlm.nih.gov]
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